

Aurein 1.2: A Technical Guide to a Promising Antimicrobial Peptide

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Compound of Interest

Compound Name: Aurein 1.2

Cat. No.: B1578168

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Abstract

Aurein 1.2 is a cationic antimicrobial peptide (AMP) originally isolated from the skin secretions of the Australian Southern bell frog, *Litoria aurea* and *Litoria raniformis*.^[1] This 13-amino acid peptide has garnered significant interest within the scientific community due to its broad-spectrum antimicrobial activity against various pathogens, including antibiotic-resistant strains, as well as its potential as an anticancer agent. This technical guide provides a comprehensive overview of the chemical properties, biological activities, and mechanism of action of **Aurein 1.2**. Detailed experimental protocols for key assays and visualizations of its mode of action are included to facilitate further research and development.

Peptide Sequence and Chemical Properties

Aurein 1.2 is a relatively short peptide with a C-terminal amidation, a common feature in antimicrobial peptides that enhances their stability and activity.

Amino Acid Sequence: GLFDIHKKIAESF-NH₂

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Aurein 1.2** is presented in the table below. These properties are crucial for understanding its interaction with biological membranes and its overall activity.

Property	Value	Source
Molecular Formula	C ₇₁ H ₁₁₄ N ₁₆ O ₁₈	[1]
Molecular Weight	1479.77 g/mol	[1]
Monoisotopic Mass	1478.84970085 Da	[2]
Net Charge (pH 7.0)	+1	[3]
Isoelectric Point (pI)	The isoelectric point has not been explicitly stated in the provided search results. However, with a net positive charge at neutral pH, the pI is expected to be alkaline.	
Hydrophobicity (XLogP3)	-3.8	
Structure	Predominantly α -helical in membrane environments	

Biological Activity

Aurein 1.2 exhibits a wide range of biological activities, with its antimicrobial and anticancer properties being the most extensively studied.

Antimicrobial Activity

Aurein 1.2 is active against a variety of Gram-positive bacteria. Its efficacy against Gram-negative bacteria is generally lower. The table below summarizes the Minimum Inhibitory Concentrations (MIC) of **Aurein 1.2** against several microorganisms.

Microorganism	Strain	MIC (μ M)	MIC (μ g/mL)	Source
Enterococcus faecalis	ATCC 29212	-	16	
Staphylococcus aureus	ATCC 25923	-	1-16	
Streptococcus pyogenes	ATCC 19615	-	1-16	
Escherichia coli	ATCC 25922	-	256	
Pseudomonas aeruginosa	ATCC 27853	-	256	
Candida albicans	ATCC 90028	-	32	
Enterococcus faecalis	Clinical Isolate	22	-	

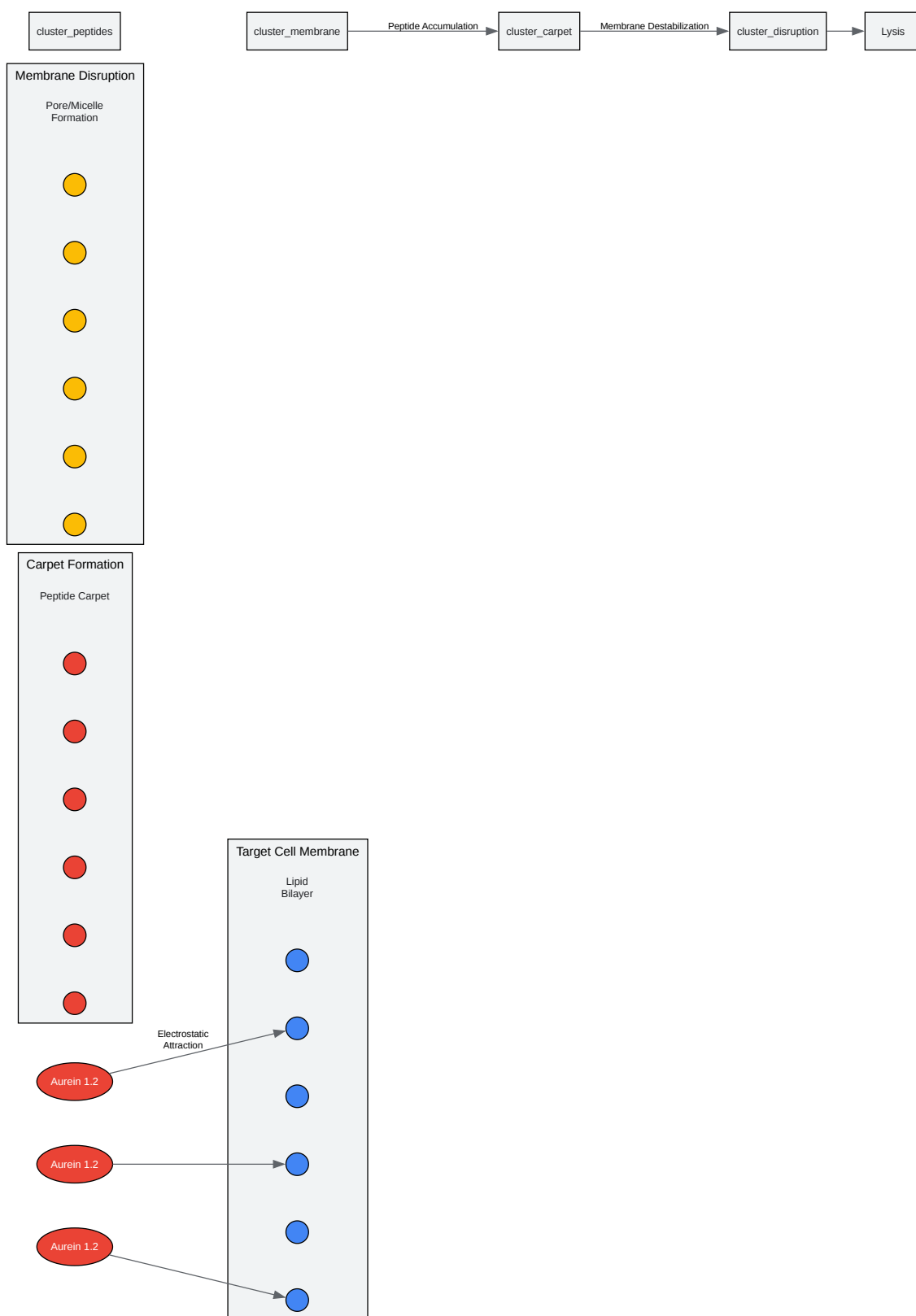
Anticancer Activity

In addition to its antimicrobial properties, **Aurein 1.2** has demonstrated cytotoxic activity against various cancer cell lines. It is believed to trigger apoptotic cell death by disrupting the cell membrane or mitochondrial membranes of cancerous cells.

Mechanism of Action: The Carpet Model

The primary mechanism by which **Aurein 1.2** exerts its antimicrobial and anticancer effects is through the disruption of cellular membranes. It is widely accepted that **Aurein 1.2** follows the "carpet model" of membrane interaction.

In this model, the cationic peptide initially binds to the negatively charged components of the target cell membrane, such as phospholipids. As the peptide concentration on the membrane surface increases, it forms a "carpet-like" layer. This accumulation disrupts the membrane's integrity, leading to the formation of transient pores or micelles and ultimately causing cell lysis.



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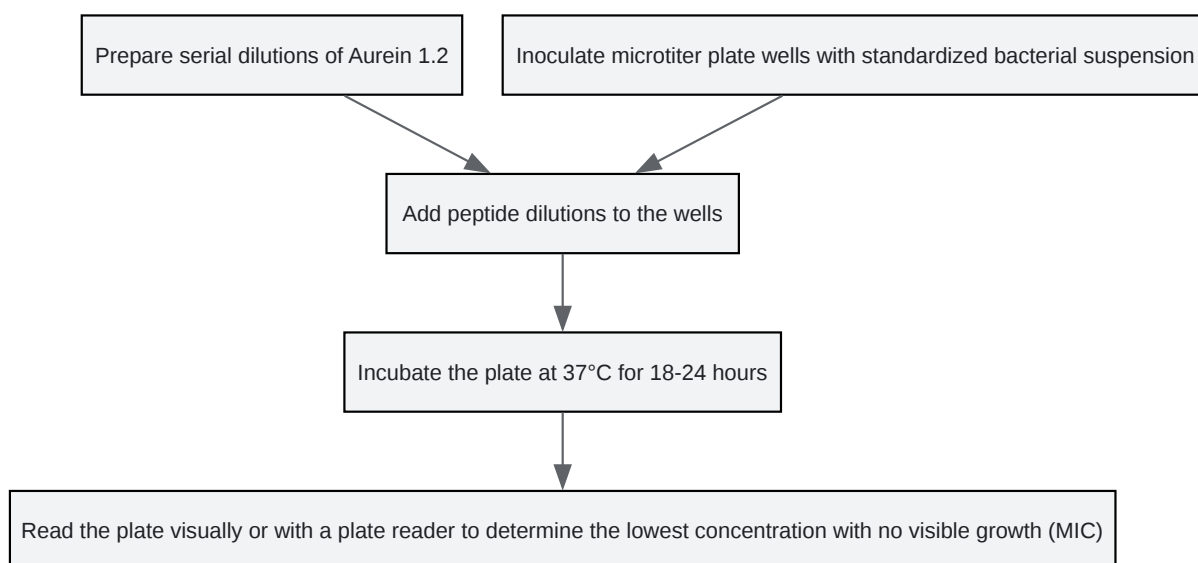
Fig. 1: The "Carpet Model" mechanism of action of **Aurein 1.2**.

Experimental Protocols

This section outlines the methodologies for key experiments used to characterize **Aurein 1.2**.

Determination of Minimum Inhibitory Concentration (MIC)

The MIC is the lowest concentration of an antimicrobial agent that prevents the visible growth of a microorganism. A common method for determining the MIC of antimicrobial peptides is the broth microdilution assay.



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